

4-(S-Acetylthio)benzaldehyde safety and handling precautions

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Compound of Interest

Compound Name: 4-(S-Acetylthio)benzaldehyde

Cat. No.: B112412

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An In-depth Technical Guide to the Safety and Handling of **4-(S-Acetylthio)benzaldehyde**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-(S-Acetylthio)benzaldehyde** (CAS No. 28130-89-4), a compound utilized in organic synthesis. Due to its reactive nature and potential health hazards, a thorough understanding of its properties and associated safety protocols is crucial for personnel in research and development.

Hazard Identification and Classification

4-(S-Acetylthio)benzaldehyde is classified as a hazardous substance. The following tables summarize its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Table 1: GHS Hazard Statements for **4-(S-Acetylthio)benzaldehyde**

Code	Hazard Statement	Hazard Class
H227	Combustible liquid	Flammable liquids (Category 4)
H315	Causes skin irritation	Skin irritation (Category 2)
H319	Causes serious eye irritation	Eye irritation (Category 2A)
H332	Harmful if inhaled	Acute toxicity, Inhalation (Category 4)
H335	May cause respiratory irritation	Specific target organ toxicity - single exposure (Category 3), Respiratory system
H360	May damage fertility or the unborn child	Reproductive toxicity (Category 1B)
H411	Toxic to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term hazard (Category 2)

Source:[1][2]

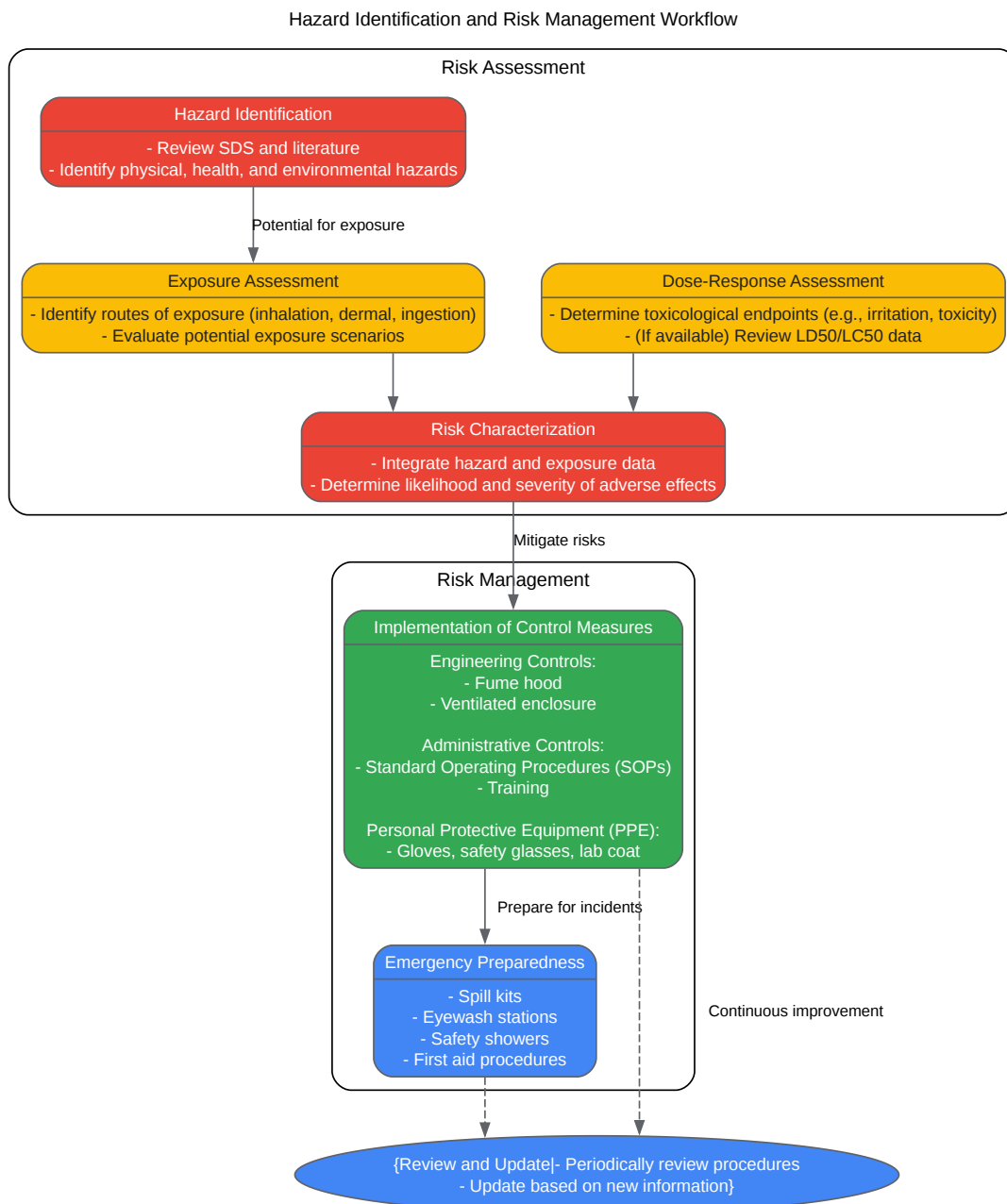
Table 2: GHS Precautionary Statements for **4-(S-Acetylthio)benzaldehyde**

Code	Precautionary Statement
P201	Obtain special instructions before use.[1][2]
P202	Do not handle until all safety precautions have been read and understood.[1][2][3]
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][2]
P261	Avoid breathing mist or vapors.[1][2]
P264	Wash skin thoroughly after handling.[1][2]
P271	Use only outdoors or in a well-ventilated area.[1][4]
P273	Avoid release to the environment.[1]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][2][3][4]
P302 + P352	IF ON SKIN: Wash with plenty of water and soap.[4]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
P308 + P313	IF exposed or concerned: Get medical advice/ attention.[3][4]
P391	Collect spillage.[2]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[2][3][4]

P501

Dispose of contents/ container to an approved waste disposal plant.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Source:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)



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Caption: Workflow for chemical hazard identification and risk management.

Physical and Chemical Properties

Limited data is available for the physical and chemical properties of **4-(S-Acetylthio)benzaldehyde**. The table below contains information for a closely related compound, 4-(Methylthio)benzaldehyde, which may serve as a useful reference.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₈ O ₂ S
Molecular Weight	180.22 g/mol
Appearance	Yellow (for 4-(Methylthio)benzaldehyde)
Odor	Stench (for 4-(Methylthio)benzaldehyde)[5][6]
Melting Point/Range	6 °C / 42.8 °F (for 4-(Methylthio)benzaldehyde) [5]
Boiling Point/Range	86 - 90 °C / 186.8 - 194 °F @ 1 mmHg (for 4-(Methylthio)benzaldehyde)[5]
Density	1.144 g/mL at 25 °C (for 4-(Methylthio)benzaldehyde)
Flash Point	110 °C / 230 °F - closed cup (for 4-(Methylthio)benzaldehyde)
Solubility	No data available

Note: Properties for 4-(Methylthio)benzaldehyde are provided as an estimate due to structural similarity. Exact properties for **4-(S-Acetylthio)benzaldehyde** may differ.

Safe Handling and Storage

Handling:

- Work under a chemical fume hood.[1]

- Avoid inhalation of vapors or mists.[1][7][8]
- Avoid contact with skin, eyes, and clothing.[1][7]
- Wash hands thoroughly after handling.[1][4][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[1]
- Take precautionary measures against static discharge.[1]
- Do not eat, drink, or smoke when using this product.[4][5]

Storage:

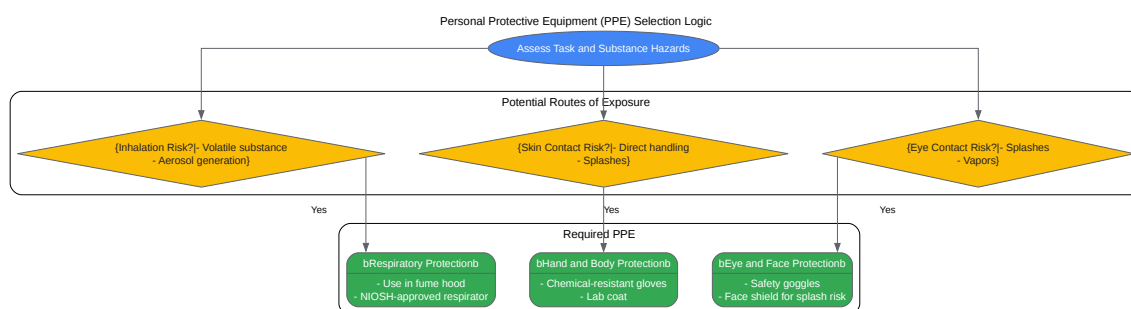
- Store in a tightly closed container.[1][4][6][7]
- Store in a cool, dry, and well-ventilated area.[4][7][8]
- Store locked up or in an area accessible only to qualified or authorized persons.[1][2][4]
- This material is air, light, and moisture sensitive; consider storing under an inert atmosphere such as nitrogen.[1]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[5][6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to minimize exposure.

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][6][7]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing, such as a lab coat, to prevent skin exposure.[1][5][6][7]
- **Respiratory Protection:** If vapors or aerosols are generated, a respirator is required.[1] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2

requirements or European Standard EN 149 must be followed.[7]



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